

HO-PEG14-OH molecular weight and CAS number

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Compound of Interest

Compound Name: HO-PEG14-OH

Cat. No.: B1679189

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In-Depth Technical Guide: HO-PEG14-OH

This guide provides core technical specifications for **HO-PEG14-OH**, a hydrophilic and biocompatible polyethylene glycol (PEG) derivative. It is intended for researchers, scientists, and professionals in drug development who utilize this molecule as a linker or spacer in various bioconjugation and drug delivery applications.

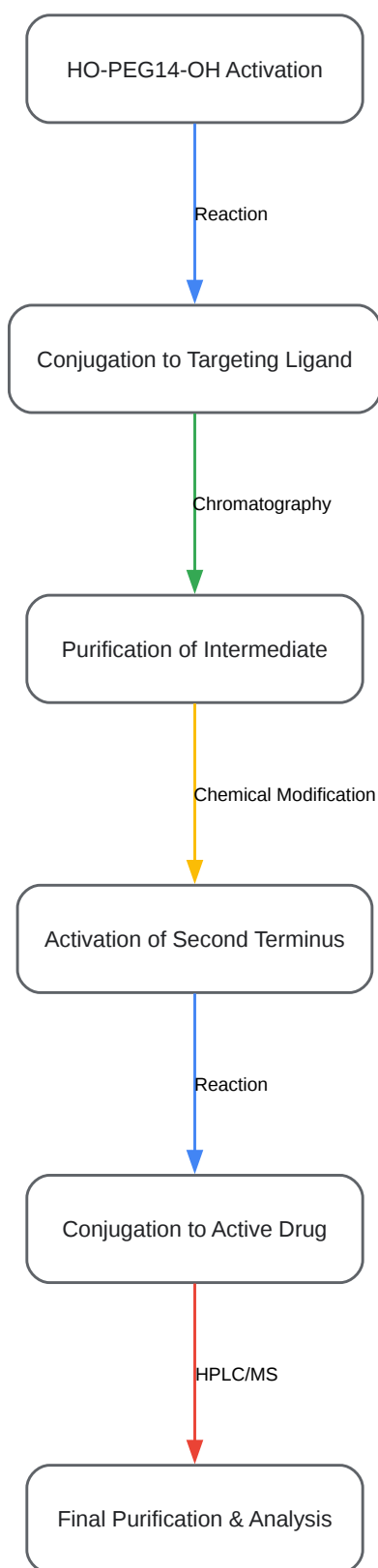
Core Properties of HO-PEG14-OH

HO-PEG14-OH is a monodisperse PEG compound with 14 ethylene glycol units. Its bifunctional nature, with hydroxyl groups at both termini, allows for versatile chemical modifications. The key quantitative data for this compound are summarized below.

Property	Value
CAS Number	1189112-05-7[1][2][3][4][5][6]
Molecular Weight	634.75 g/mol [2][3][5]
Alternate Molecular Weight	634.751 g/mol [1][7]
Molecular Formula	C ₂₈ H ₅₈ O ₁₅ [1][2][5][7]
Synonyms	3,6,9,12,15,18,21,24,27,30,33,36,39-Tridecaoxahentetracontane-1,41-diol, PEG14, Diol PEG14[1][3]

Experimental Workflow: Utilization in Bioconjugation

The following diagram illustrates a generalized workflow for the use of **HO-PEG14-OH** in the development of PEGylated therapeutics. This process leverages the terminal hydroxyl groups for the attachment of various moieties.



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Caption: Generalized workflow for bifunctional PEGylation.

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References

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